

Molecular weight and formula of 4-Phenyl-1,3-dioxane

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Compound of Interest

Compound Name: 4-Phenyl-1,3-dioxane

Cat. No.: B1205455

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An In-depth Technical Guide to 4-Phenyl-1,3-dioxane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and spectral data of **4-phenyl-1,3-dioxane**. The information is intended for use by researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Chemical and Physical Properties

4-Phenyl-1,3-dioxane is a heterocyclic organic compound with the chemical formula $C_{10}H_{12}O_2$.^{[1][2]} It possesses a 1,3-dioxane ring substituted with a phenyl group at the 4-position. The molecular weight of this compound is 164.20 g/mol.^{[1][2]}

A summary of its key quantitative data is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][2]
Molecular Weight	164.20 g/mol	[1][2]
CAS Number	772-00-9	[1]
Appearance	Colorless liquid	[3]
Boiling Point	96-103 °C at 2 mmHg	[4]
Density (d ²⁰ ₄)	1.092–1.093 g/cm ³	[4]
Refractive Index (n ²⁰ _D)	1.5300–1.5311	[4]

Experimental Protocols

The synthesis of **4-phenyl-1,3-dioxane** is commonly achieved through the Prins reaction, which involves the acid-catalyzed reaction of styrene with formaldehyde. A well-established experimental protocol is detailed below.

Synthesis of **4-Phenyl-1,3-dioxane** via Prins Reaction[4]

- Materials:
 - Styrene (312 g, 3 moles)
 - 37% Formalin (675 g, 8.3 moles)
 - Sulfuric acid (sp. gr. 1.84) (48 g)
 - Benzene
 - Water
- Procedure:
 - A 2-liter round-bottomed flask is equipped with a reflux condenser and a mechanical stirrer.

- Into the flask, place 675 g of 37% formalin, 48 g of concentrated sulfuric acid, and 312 g of styrene.
- The mixture is gently refluxed while stirring for a period of 7 hours.
- After the reaction period, the mixture is allowed to cool to room temperature.
- 500 ml of benzene is added to the cooled mixture and stirred.
- The layers are separated, and the aqueous layer is extracted with an additional 500 ml of benzene.
- The combined benzene solutions are washed twice with 750-ml portions of water.
- The benzene is removed from the organic layer by distillation.
- The remaining residual liquid is then fractionated under reduced pressure.
- A forerun is collected up to a temperature of 96°C at 2 mm pressure.
- The main fraction, **4-phenyl-1,3-dioxane**, is collected at a boiling range of 96–103°C at 2 mm pressure.
- Yield:
 - The reported yield of **4-phenyl-1,3-dioxane** from this procedure is between 353–436 g, which corresponds to a 72–88% yield.

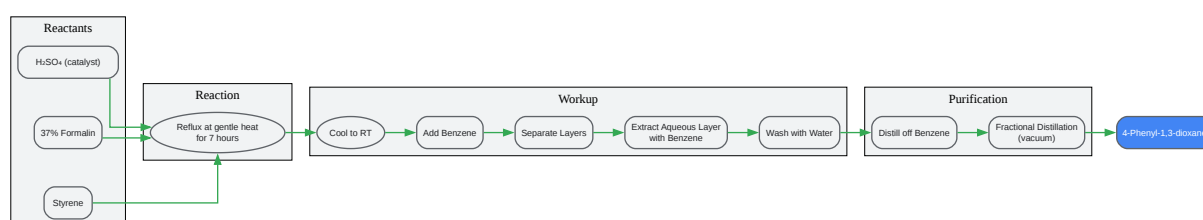
Signaling Pathways and Biological Activity

Currently, there is a lack of published research detailing specific signaling pathways in which **4-phenyl-1,3-dioxane** is directly involved. Its primary role in scientific literature is as a synthetic building block and a compound for chemical studies. While some related heterocyclic compounds have been investigated for biological activities, such as antifungal properties, there is no significant body of research on the specific biological mechanisms of action for **4-phenyl-1,3-dioxane** itself.

Visualizations

Experimental Workflow for the Synthesis of **4-Phenyl-1,3-dioxane**

The following diagram illustrates the key steps in the synthesis of **4-phenyl-1,3-dioxane** as described in the experimental protocol.

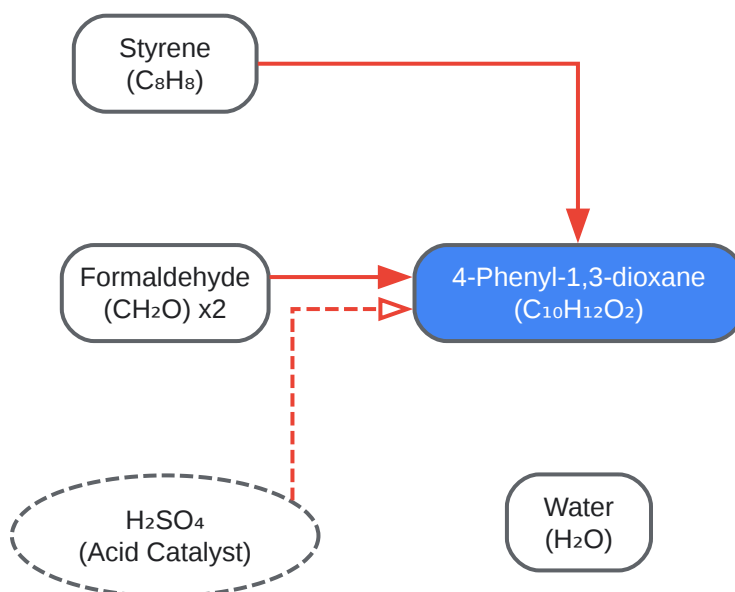


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Caption: Workflow for the synthesis of **4-Phenyl-1,3-dioxane**.

Reaction Mechanism: Prins Reaction

The following diagram illustrates the logical relationship of the reactants and products in the acid-catalyzed Prins reaction for the formation of **4-phenyl-1,3-dioxane**.



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Caption: Prins reaction for **4-Phenyl-1,3-dioxane** synthesis.

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